

Lucifer Yellow Cadaverine: A Technical Guide to its Mechanisms of Action

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Lucifer Yellow Cadaverine	
Cat. No.:	B124164	Get Quote

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Lucifer Yellow Cadaverine is a highly water-soluble, low-cytotoxicity fluorescent dye renowned for its versatility as a biological tracer. Its utility spans multiple domains of cell biology, from neuroanatomical tracing to the assessment of intercellular communication and endocytic pathways. This guide provides an in-depth examination of its core mechanisms of action, supported by quantitative data, detailed experimental protocols, and process visualizations.

The dye's functionality is primarily derived from two key features: its molecular size and charge, which render it membrane-impermeant, and a terminal cadaverine group. This primary amine group is crucial for its use as a "fixable" tracer, allowing it to be covalently cross-linked to surrounding biomolecules by aldehyde-based fixatives, thereby locking the fluorescent signal within the cell for subsequent analysis.

Core Properties and Quantitative Data

The foundational properties of Lucifer Yellow derivatives are summarized below. These values are critical for designing experiments, selecting appropriate optical filters, and interpreting results.



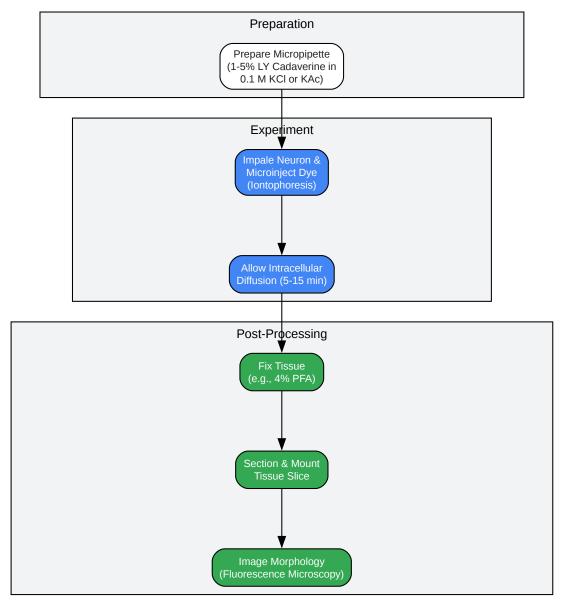
Property	Value	Reference(s)
Molecular Weight	534 g/mol (Dipotassium salt)	[1]
Excitation Maximum (λex)	~428 nm	[1][2][3]
Emission Maximum (λem)	~536 nm	[1][2][3]
Form	Yellow solid	[1][3]
Solubility	High in water	[2][4]
Cell Permeability	Impermeant	[1][3]

Mechanism 1: Fixable Intracellular and Neuronal Tracer

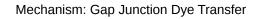
The most prominent application of **Lucifer Yellow Cadaverine** is as a high-fidelity neuronal tracer. When introduced into a single cell, typically via microinjection or electroporation, it diffuses throughout the cytoplasm, filling the entire cell body, including fine dendritic and axonal processes. Because it cannot cross the intact cell membrane, it provides a complete and detailed morphological map of the injected neuron. The cadaverine moiety's primary amine allows for covalent linkage to intracellular proteins during aldehyde fixation (e.g., with formaldehyde or glutaraldehyde), ensuring the dye is retained for detailed and prolonged microscopic analysis.[1][4][5]

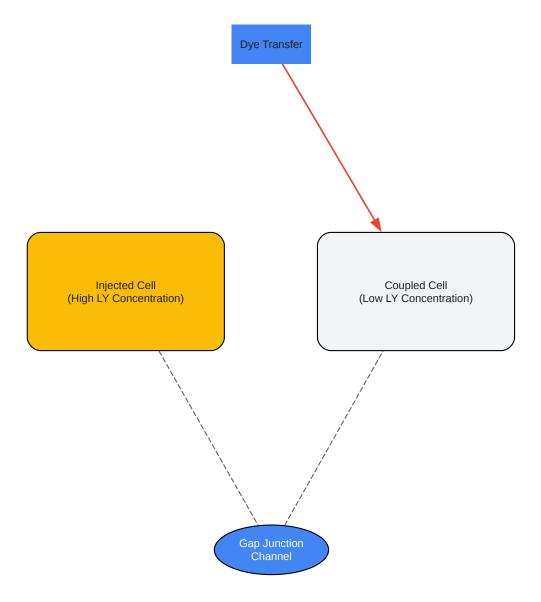


Workflow: Neuronal Filling and Fixation

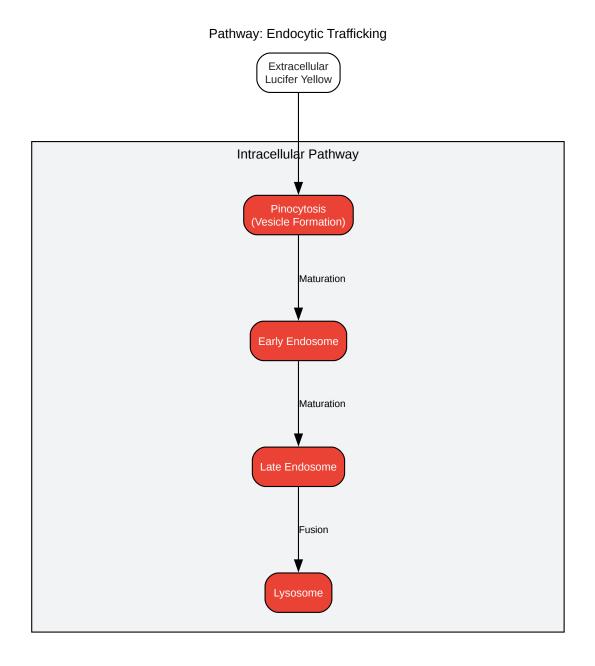












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- To cite this document: BenchChem. [Lucifer Yellow Cadaverine: A Technical Guide to its Mechanisms of Action]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b124164#mechanism-of-action-of-lucifer-yellow-cadaverine]

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